

Application Note: Spectrophotometric Analysis of Perazine Maleate in Pharmaceutical Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Perazine maleate*

Cat. No.: *B1236387*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Perazine maleate, a phenothiazine derivative, is an antipsychotic drug utilized in the treatment of various psychiatric disorders. Accurate and reliable quantification of **Perazine maleate** in pharmaceutical formulations is crucial for ensuring product quality, safety, and efficacy. This application note details a straightforward and validated UV-Vis spectrophotometric method for the determination of **Perazine maleate** in tablet dosage forms. The described protocol is cost-effective, rapid, and suitable for routine quality control analysis.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the spectrophotometric analysis of **Perazine maleate**, compiled from various validated methods.

Table 1: Method Parameters

Parameter	Value	Reference
Instrument	UV-Vis Spectrophotometer	[1][2]
Wavelength (λ_{max})	254 nm	[1]
Solvent/Blank	0.3M Hydrochloric Acid (HCl)	[1][2]
Linearity Range	2 - 16 $\mu\text{g/mL}$	[1]
Correlation Coefficient (r^2)	0.9909	[1]
Molar Absorptivity	Not Reported	
Limit of Detection (LOD)	Not specified in $\mu\text{g/mL}$	[3]
Limit of Quantitation (LOQ)	Not specified in $\mu\text{g/mL}$	[3]

Table 2: Validation Summary

Validation Parameter	Result	Reference
Accuracy (% Recovery)		
80% Level	98.01%	[1]
100% Level	99.79%	[1]
120% Level	99.56%	[1]
Precision (%RSD)		
Repeatability (Intra-day)	0.612%	[1]
Reproducibility (Inter-day)	0.829%	[1]
Specificity	No interference from common tablet excipients was observed at the analytical wavelength.	[1]

Experimental Protocols

This section provides detailed methodologies for the spectrophotometric determination of **Perazine maleate** in pharmaceutical tablets.

Materials and Reagents

- **Perazine maleate** reference standard
- **Perazine maleate** tablets
- Hydrochloric acid (HCl), analytical grade
- Distilled or deionized water
- Volumetric flasks (10 mL, 100 mL)
- Pipettes
- Whatman filter paper

Preparation of 0.3M HCl Solution

To prepare a 1000 mL solution of 0.3M HCl, carefully add 25.8 mL of concentrated HCl (approximately 37%) to about 500 mL of distilled water in a 1000 mL volumetric flask. Mix well and dilute to the mark with distilled water.

Preparation of Standard Stock Solution

- Accurately weigh 100 mg of **Perazine maleate** reference standard.[\[1\]](#)
- Transfer the weighed standard into a 100 mL volumetric flask.[\[1\]](#)
- Dissolve and dilute to the mark with 0.3M HCl to obtain a concentration of 1000 µg/mL.[\[1\]](#)
- From this stock solution, prepare a working standard solution of 100 µg/mL by diluting 10 mL of the stock solution to 100 mL with 0.3M HCl.[\[1\]](#)

Preparation of Sample Solution (from Tablets)

- Weigh and finely powder no fewer than 20 **Perazine maleate** tablets to ensure homogeneity.
[1]
- Accurately weigh a portion of the tablet powder equivalent to 100 mg of **Perazine maleate**.
[1]
- Transfer the powder to a 100 mL volumetric flask.[1]
- Add approximately 70 mL of 0.3M HCl and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.
- Dilute to the mark with 0.3M HCl and mix thoroughly.[1]
- Filter the solution through Whatman filter paper.[1]
- Transfer a 1 mL aliquot of the filtered solution into a 10 mL volumetric flask and dilute to the mark with 0.3M HCl to obtain a theoretical concentration of 10 µg/mL.[1]

Spectrophotometric Measurement

- Set the UV-Vis spectrophotometer to scan from 400 nm to 200 nm.
- Use 0.3M HCl as the blank.
- Scan a suitable concentration of the **Perazine maleate** standard solution (e.g., 10 µg/mL) to determine the wavelength of maximum absorbance (λ_{max}). The λ_{max} for **Perazine maleate** in 0.3M HCl is approximately 254 nm.[1]
- Set the instrument to measure absorbance at 254 nm.

Calibration Curve

- Prepare a series of calibration standards in the range of 2-16 µg/mL by transferring appropriate aliquots of the 100 µg/mL working standard solution into 10 mL volumetric flasks and diluting to the mark with 0.3M HCl.[1]
- Measure the absorbance of each calibration standard at 254 nm against the 0.3M HCl blank.
[1]

- Plot a graph of absorbance versus concentration.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (r^2). The linearity equation has been reported as $y = 0.0514x - 0.0231$.
[\[1\]](#)

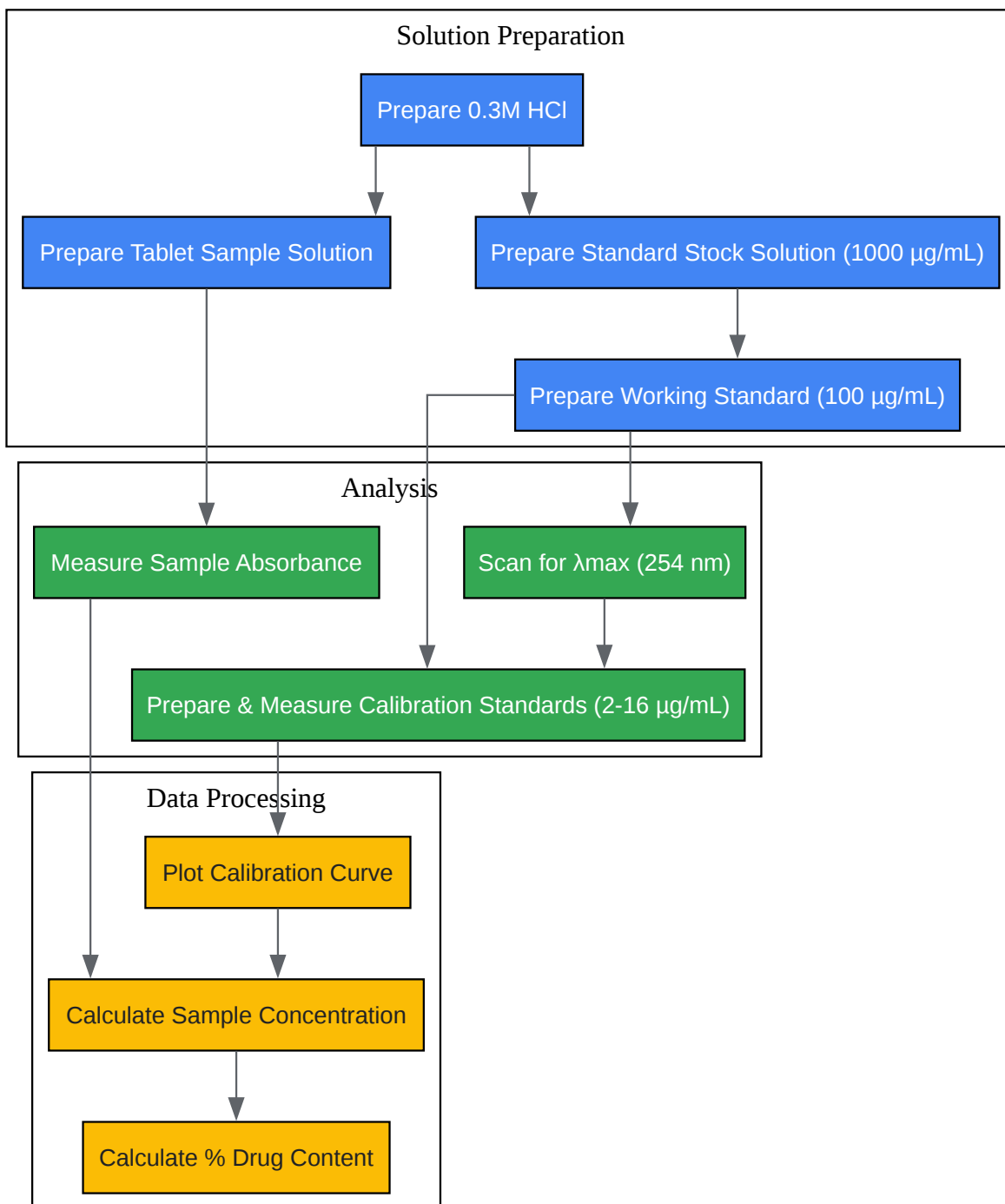
Quantification of Perazine Maleate in Tablet Sample

- Measure the absorbance of the prepared sample solution at 254 nm.
- Calculate the concentration of **Perazine maleate** in the sample solution using the equation from the calibration curve.
- Calculate the percentage of drug content in the tablets using the following formula:

$$\% \text{ Drug Content} = (\text{Calculated Concentration} / \text{Theoretical Concentration}) \times 100$$

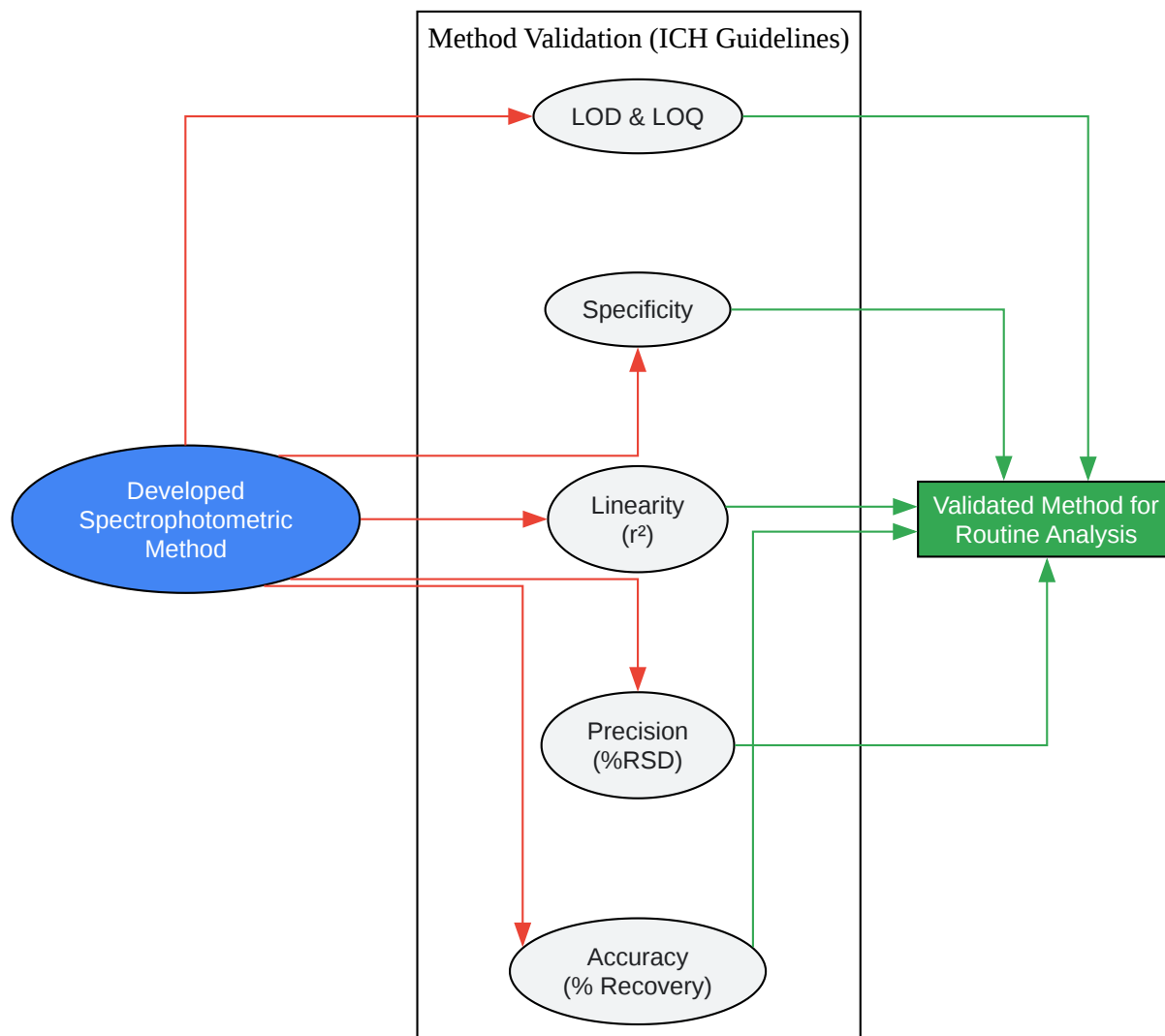
Visualizations

The following diagrams illustrate the key workflows for the spectrophotometric analysis of **Perazine maleate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for spectrophotometric analysis.



[Click to download full resolution via product page](#)

Caption: Method validation pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jpionline.org [jpionline.org]
- 2. researchgate.net [researchgate.net]
- 3. ijprs.com [ijprs.com]
- To cite this document: BenchChem. [Application Note: Spectrophotometric Analysis of Perazine Maleate in Pharmaceutical Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236387#spectrophotometric-analysis-of-perazine-maleate-in-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com